

Application Notes and Protocols: Optimal Concentration of Y-27632 for Organoid Culture

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Compound of Interest

Compound Name: Y-27632 dihydrochloride

Cat. No.: B1140734

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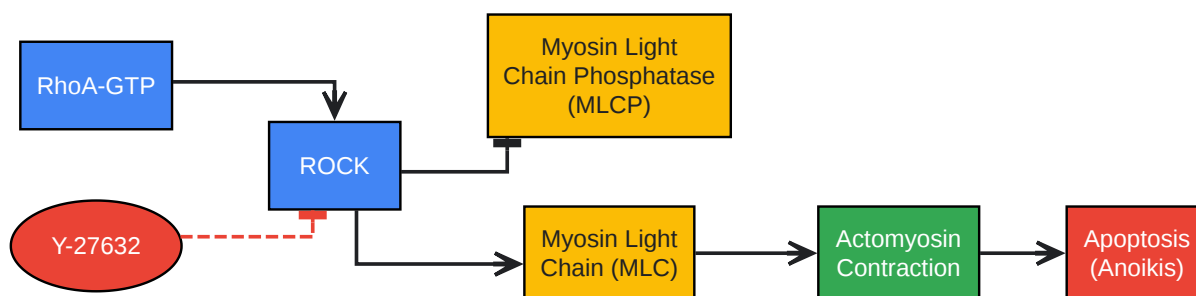
Audience: Researchers, scientists, and drug development professionals.

Introduction

The establishment and maintenance of three-dimensional (3D) organoid cultures have revolutionized disease modeling and drug discovery. A critical step in many organoid protocols is the use of the ROCK (Rho-associated coiled-coil containing protein kinase) inhibitor, Y-27632. This small molecule significantly enhances cell survival, particularly during enzymatic dissociation and single-cell passaging, by preventing anoikis or dissociation-induced apoptosis. [1][2][3][4][5] This document provides detailed application notes and protocols for the optimal use of Y-27632 in various organoid culture systems.

Mechanism of Action

Y-27632 is a selective, ATP-competitive inhibitor of ROCK1 (p160ROCK) and ROCK2. [4][6] The ROCK signaling pathway plays a crucial role in regulating the actin cytoskeleton, cell adhesion, and contraction. [6] Upon dissociation from the extracellular matrix (ECM), epithelial cells often undergo apoptosis, a process mediated by the activation of the RhoA/ROCK pathway. [2] Y-27632 inhibits this pathway, thereby reducing actomyosin contractility and preventing the apoptotic cascade, which is essential for the successful establishment and propagation of organoid cultures from single cells or small cell aggregates. [1][2][6]



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Caption: ROCK signaling pathway and the inhibitory action of Y-27632.

Quantitative Data: Recommended Y-27632 Concentrations

The optimal concentration of Y-27632 can vary depending on the organoid type and specific experimental conditions. Below is a summary of commonly used concentrations reported in the literature.

Organoid Type	Recommended Concentration (µM)	Key Considerations
General/Unspecified	10	Often used for the first 2-3 days post-thawing or passaging.
Intestinal	10	Used during primary culture establishment and passaging. [7] [8] [9] [10]
Liver	10	Recommended for isolation and when seeding single cells. [11] [12] [13]
Kidney	5 - 10	5 µM has been used for routine passaging, while 10 µM is also common. [14] [15] [16]
Pancreatic	5 - 10	Used during the initial days of differentiation and for passaging. [17]
Retinal	20	Higher concentration often used during the initial stages of differentiation. [18] [19]
Salivary Gland	10	Enhances viability and spheroid formation. [1] [5]
Prostate	10	Increases cloning efficiency and suppresses dissociation-induced apoptosis. [2]

Experimental Protocols

Preparation of Y-27632 Stock Solution

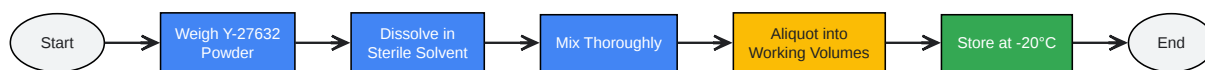
Materials:

- **Y-27632 dihydrochloride** powder

- Sterile, nuclease-free water or dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes

Protocol:

- To prepare a 10 mM stock solution, dissolve 10 mg of Y-27632 (molecular weight will vary slightly by salt form, adjust accordingly) in the appropriate volume of sterile water or DMSO. For example, for a molecular weight of 320.26 g/mol, dissolve 10 mg in 3.12 mL of solvent.
- Mix thoroughly by vortexing or pipetting until the powder is completely dissolved.
- Aliquot the stock solution into smaller, working volumes (e.g., 50-100 μ L) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.^{[14][17]}
- Store the aliquots at -20°C for up to one year. Once thawed, an aliquot can be stored at 4°C for up to two weeks.^[14]



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Caption: Workflow for preparing Y-27632 stock solution.

General Protocol for Y-27632 Application in Organoid Culture

This protocol outlines the general steps for using Y-27632 during organoid passaging or thawing.

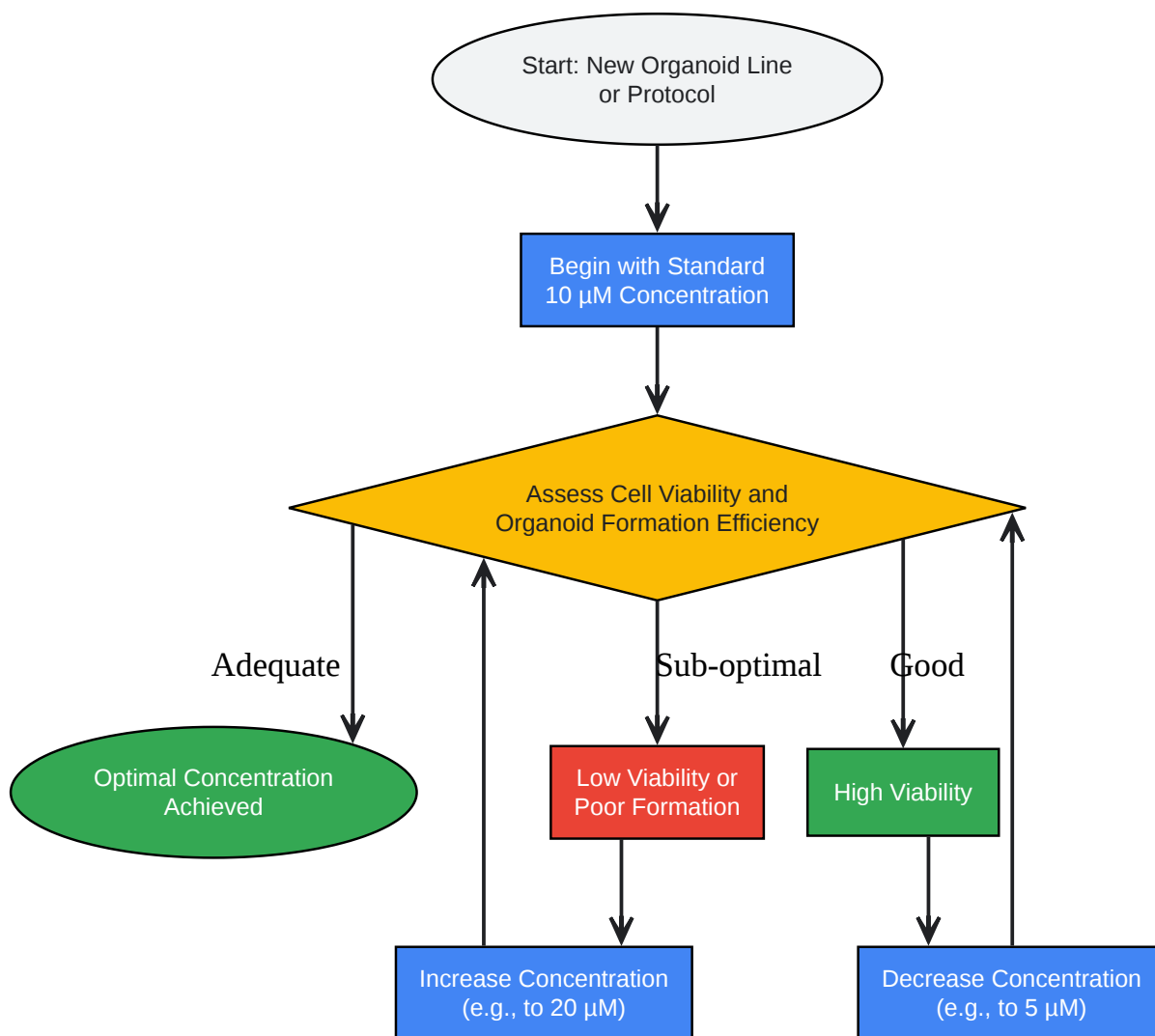
Materials:

- Complete organoid culture medium
- 10 mM Y-27632 stock solution

- Organoid culture plates
- Extracellular matrix (e.g., Matrigel)

Protocol:

- Thaw the 10 mM Y-27632 stock solution on ice.
- Prepare the complete organoid culture medium.
- Immediately before use, dilute the Y-27632 stock solution into the culture medium to the desired final concentration (typically 10 μ M). For a 10 μ M final concentration, add 1 μ L of the 10 mM stock solution per 1 mL of medium.
- After dissociating and resuspending the organoids in the extracellular matrix and plating the domes, add the Y-27632-supplemented medium to the wells.[\[7\]](#)
- Culture the organoids in the presence of Y-27632 for the initial 2-3 days.
- After this initial period, perform a medium change with fresh complete medium that does not contain Y-27632 for subsequent feedings, unless specified otherwise by a particular protocol.
[\[7\]](#)



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